

Application Notes and Protocols for MLN4924 (Pevonedistat)

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Compound of Interest

Compound Name: ML10375

Cat. No.: B1677338

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Audience: Researchers, scientists, and drug development professionals.

Introduction: MLN4924, also known as Pevonedistat, is a potent and selective small-molecule inhibitor of the NEDD8-activating enzyme (NAE).[1] NAE is a critical component of the neddylation pathway, a post-translational modification process that regulates the activity of Cullin-RING ligases (CRLs).[1][2] By inhibiting NAE, MLN4924 prevents the neddylation of cullin proteins, leading to the inactivation of CRLs and the subsequent accumulation of their substrates.[3][4] This disruption of protein homeostasis can induce cell cycle arrest, senescence, and apoptosis in cancer cells, making MLN4924 a subject of interest in cancer research.[3][4] These application notes provide detailed protocols for the preparation of MLN4924 stock solutions for in vitro and in vivo experiments.

Quantitative Data Summary

The following tables summarize the key quantitative information for MLN4924.

Table 1: Physicochemical Properties of MLN4924

Property	Value	Reference
Molecular Weight	443.52 g/mol	[1][5]
Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₄ S	[1][5]
CAS Number	905579-51-3	[1][5]
Purity	>98%	[1][2]
Appearance	Crystalline solid	[2][6]

Table 2: Solubility of MLN4924

Solvent	Solubility	Notes	Reference
DMSO	≥22.18 mg/mL to 89 mg/mL	Use of fresh DMSO is recommended as moisture can reduce solubility.	[5][7]
Ethanol	≥42.2 mg/mL to 89 mg/mL	[5][7]	
Dimethyl formamide (DMF)	~20 mg/mL	[2][6]	
Water	Insoluble	[5][7]	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Prepare fresh; not recommended for storage for more than one day.	[2][6]

Table 3: Storage and Stability of MLN4924

Form	Storage Temperature	Stability	Notes	Reference
Lyophilized Powder	-20°C	≥ 4 years	Store desiccated.	[1][6]
Stock Solution in DMSO	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles.	[1]
Stock Solution in Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	[5]
Aqueous Solution	Room Temperature	Not recommended for more than one day	[6]	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration MLN4924 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of MLN4924 in DMSO.

Materials:

- MLN4924 powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of MLN4924:
 - The molecular weight of MLN4924 is 443.52 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 443.52 \text{ g/mol} = 0.0044352 \text{ g} = 4.4352 \text{ mg}$.
- Weigh the MLN4924 powder:
 - Carefully weigh out approximately 4.44 mg of MLN4924 powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the MLN4924 powder.[4]
- Dissolve the compound:
 - Vortex the solution thoroughly until the powder is completely dissolved.[7]
 - If solubility is an issue, gentle warming of the tube to 37°C for 10 minutes or sonication in an ultrasonic bath can aid in dissolution.[7]
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1]
 - Store the aliquots at -20°C for up to 3 months or at -80°C for up to one year.[1][5]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

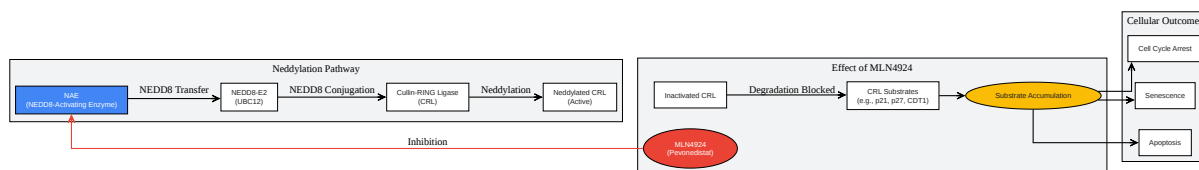
- 10 mM MLN4924 stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes for dilution
- Calibrated pipettes

Procedure:

- Determine the final desired concentration:
 - The effective concentration of MLN4924 can vary depending on the cell line and experimental design, with IC50 values often in the nanomolar range.[\[1\]](#)[\[8\]](#)
- Perform serial dilutions:
 - It is recommended to perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations.
 - Example for a 1 μ M final concentration:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to get a 10 μ M solution.
 - Add the appropriate volume of the 10 μ M solution to your cell culture wells to achieve the final 1 μ M concentration. For instance, add 100 μ L of the 10 μ M solution to 900 μ L of medium in a well.
- DMSO concentration control:
 - Ensure that the final concentration of DMSO in the cell culture medium is low (typically \leq 0.1%) to avoid solvent-induced cytotoxicity.
 - Prepare a vehicle control by adding the same amount of DMSO to the cell culture medium as is present in the highest concentration of MLN4924 used.

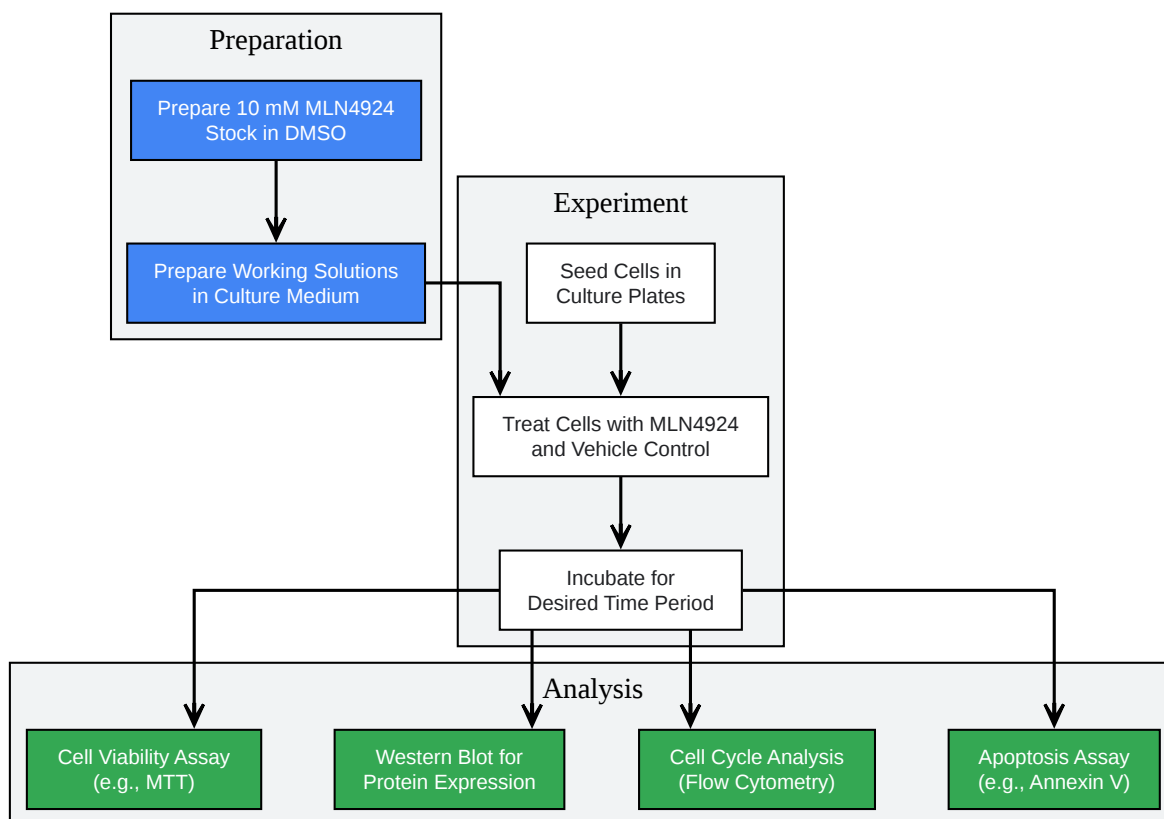
Visualization of Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of MLN4924 and a typical experimental workflow for its use.



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Caption: Mechanism of action of MLN4924.



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Caption: General experimental workflow for MLN4924.

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